

Spectroscopic Profile of Isopropyl Acrylate: A Technical Guide

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Compound of Interest

Compound Name: *Isopropyl acrylate*

Cat. No.: *B3029531*

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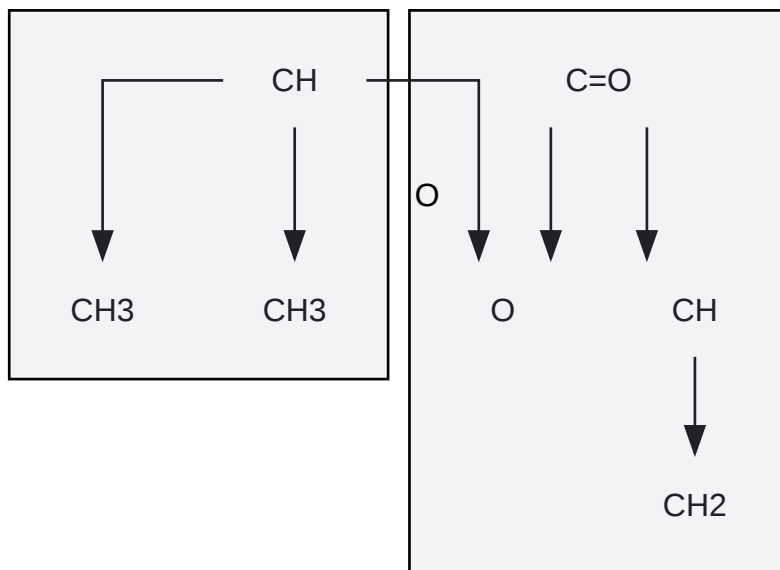
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **isopropyl acrylate** (IUPAC name: propan-2-yl prop-2-enoate), a key monomer in polymer synthesis and a valuable building block in organic chemistry. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with standardized experimental protocols for data acquisition.

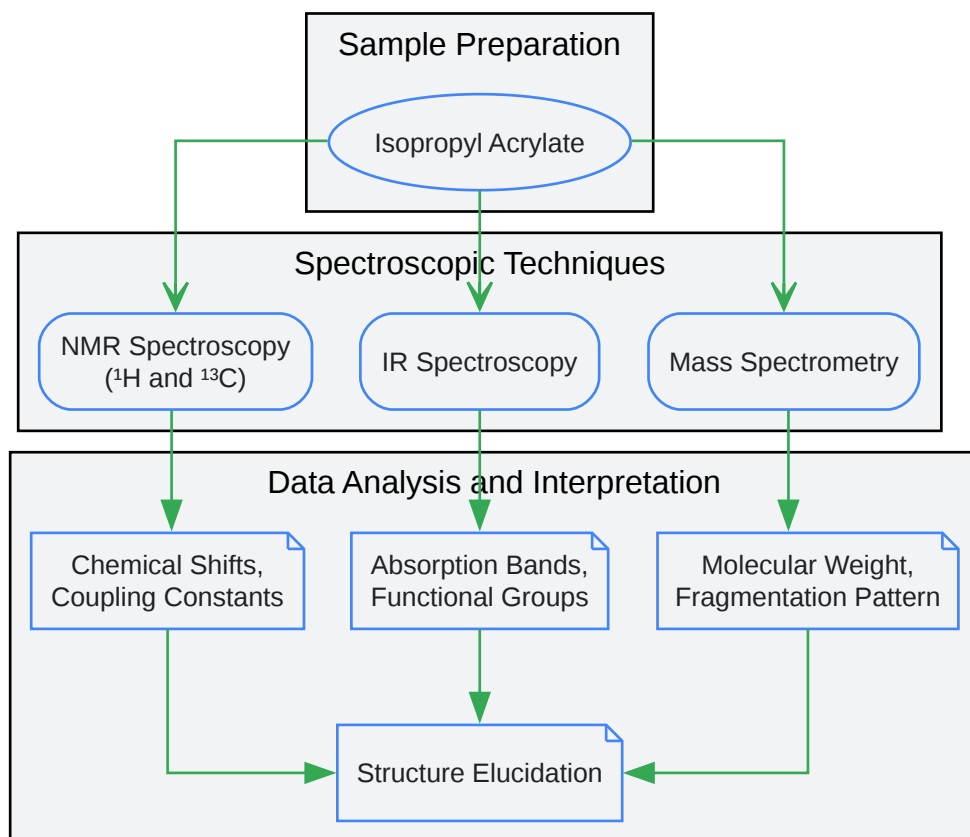
Chemical Structure

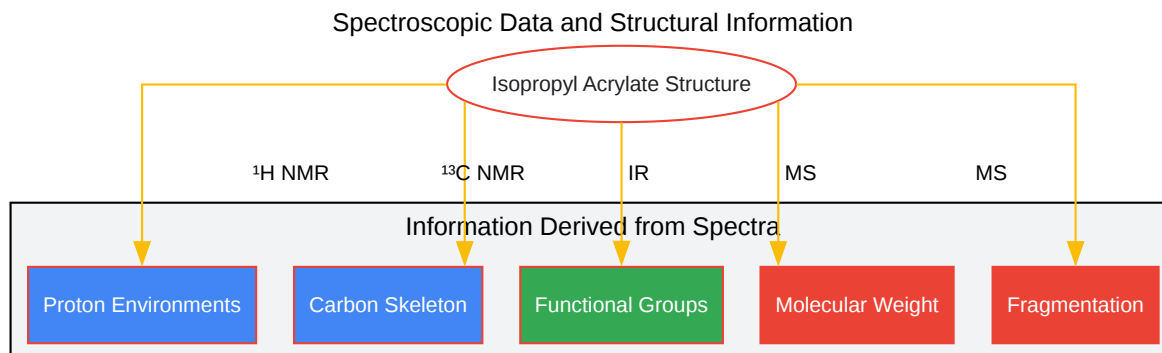
Molecular Formula: $C_6H_{10}O_2$ Molecular Weight: 114.14 g/mol CAS Number: 689-12-3

Isopropyl Acrylate Structure



Spectroscopic Analysis Workflow





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